

SOLVENT YELLOW 83: Comprehensive Application Notes for Analytical Chemistry

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

CAS No.: 12239-75-7

Cat. No.: B1172513

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Yellow 83, a diarylide yellow dye, is recognized for its vibrant color and stability, leading to its widespread use in industrial applications such as inks, plastics, and coatings. Beyond its role as a colorant, its chemical and physical properties, including its solubility in organic solvents and potential fluorescence, suggest its utility in various analytical chemistry applications. This document provides detailed application notes and experimental protocols for the use of **Solvent Yellow 83** in analytical settings, with a focus on chromatographic and spectroscopic techniques.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Solvent Yellow 83** is fundamental for the development of robust analytical methods.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₃₂ Cl ₄ N ₆ O ₈	[1]
Molecular Weight	818.49 g/mol	[1]
Physical Appearance	Yellow Powder	
Solubility		
Butyl Cellosolve	350 g/L	
Acetone	250 g/L	
Methyl Ethyl Ketone	450 g/L	
Diacetone Alcohol	500 g/L	
Light Fastness	7-8	[2][3]
Heat Resistance	Stable up to 200 °C	[1]

Application 1: High-Performance Liquid Chromatography (HPLC) for Quantification

High-Performance Liquid Chromatography (HPLC) is a powerful technique for the separation, identification, and quantification of components in a mixture. A reverse-phase HPLC method can be effectively employed for the analysis of **Solvent Yellow 83**.

Experimental Protocol:

Objective: To quantify the concentration of **Solvent Yellow 83** in a sample using a reverse-phase HPLC method with UV-Vis detection.

Instrumentation and Materials:

- High-Performance Liquid Chromatograph (HPLC) system with a UV-Vis detector
- Newcrom R1 HPLC column or a standard C18 column (e.g., 250 mm x 4.6 mm, 5 µm)
- Acetonitrile (HPLC grade)

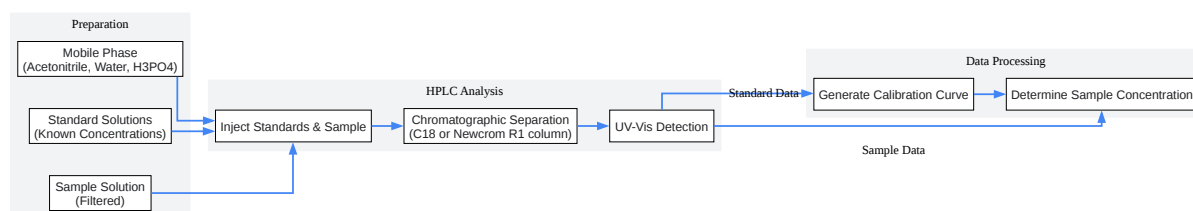
- Water (HPLC grade)
- Phosphoric acid (analytical grade)
- Methanol (HPLC grade)
- **Solvent Yellow 83** analytical standard
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 µm)

Procedure:

- Mobile Phase Preparation:
 - Prepare a mobile phase consisting of a mixture of acetonitrile, water, and a small amount of phosphoric acid to adjust the pH. A starting point could be a gradient elution. For a similar compound, Solvent Yellow 33, a gradient from 10% water:90% methanol to 100% methanol has been used.[4] For Pigment Yellow 83, a mobile phase of acetonitrile, water, and phosphoric acid is suggested.
 - Degas the mobile phase before use.
- Standard Solution Preparation:
 - Accurately weigh a known amount of **Solvent Yellow 83** analytical standard and dissolve it in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards with at least five different concentrations.
- Sample Preparation:
 - Dissolve the sample containing **Solvent Yellow 83** in the mobile phase or a compatible solvent.

- Filter the sample solution through a 0.45 µm syringe filter to remove any particulate matter.
- Chromatographic Conditions:
 - Column: Newcrom R1 or C18 column
 - Mobile Phase: Acetonitrile/Water/Phosphoric Acid (gradient or isocratic, to be optimized)
 - Flow Rate: 1.0 mL/min^[4]
 - Injection Volume: 20 µL
 - Detector Wavelength: To be determined by measuring the UV-Vis spectrum of **Solvent Yellow 83**. For a similar dye, Solvent Yellow 33, a detection wavelength of 429 nm was used.
 - Column Temperature: Ambient or controlled at a specific temperature (e.g., 25 °C).
- Analysis:
 - Inject the calibration standards into the HPLC system and record the peak areas.
 - Construct a calibration curve by plotting the peak area versus the concentration of the standards.
 - Inject the prepared sample solution and determine the peak area for **Solvent Yellow 83**.
 - Calculate the concentration of **Solvent Yellow 83** in the sample using the calibration curve.

Workflow for HPLC Analysis of Solvent Yellow 83



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Caption: Workflow for the quantitative analysis of **Solvent Yellow 83** using HPLC.

Application 2: UV-Vis Spectrophotometry for Concentration Determination

UV-Vis spectrophotometry is a simple and rapid method for determining the concentration of a substance in a solution, provided it absorbs light in the ultraviolet or visible region of the electromagnetic spectrum. The solvatochromic nature of azo dyes suggests that the absorption maximum (λ_{max}) of **Solvent Yellow 83** will be dependent on the solvent used.^{[5][6]}

Experimental Protocol:

Objective: To determine the concentration of **Solvent Yellow 83** in a sample using UV-Vis spectrophotometry.

Instrumentation and Materials:

- UV-Vis spectrophotometer
- Quartz or glass cuvettes (1 cm path length)

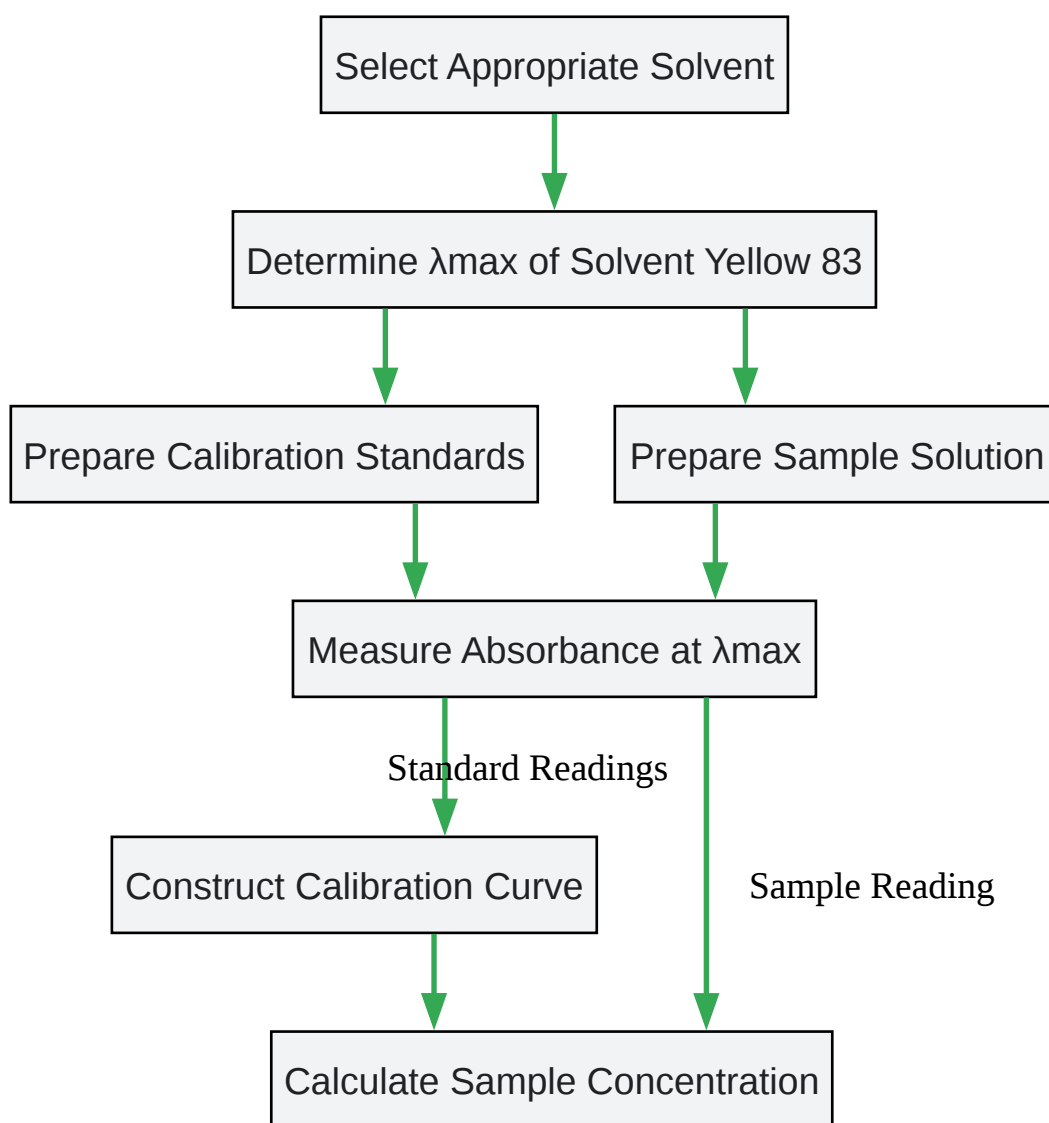
- **Solvent Yellow 83** analytical standard
- Spectroscopic grade solvents (e.g., methanol, ethanol, acetonitrile)
- Volumetric flasks, pipettes

Procedure:

- Determination of λ_{max} :
 - Prepare a dilute solution of **Solvent Yellow 83** in the chosen solvent.
 - Scan the absorbance of the solution over a wavelength range (e.g., 350-600 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Standard Solution Preparation:
 - Prepare a stock solution of **Solvent Yellow 83** of a known concentration in the chosen solvent.
 - Prepare a series of at least five calibration standards by serial dilution of the stock solution.
- Sample Preparation:
 - Dissolve the sample containing **Solvent Yellow 83** in the same solvent used for the standards.
 - Ensure the absorbance of the final solution falls within the linear range of the instrument (typically 0.1 - 1.0). Dilute if necessary.
- Measurement:
 - Set the spectrophotometer to the predetermined λ_{max} .
 - Use the pure solvent as a blank to zero the instrument.
 - Measure the absorbance of each calibration standard and the sample solution.

- Analysis:
 - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
 - Determine the concentration of **Solvent Yellow 83** in the sample by interpolating its absorbance on the calibration curve.

Logical Flow for Spectrophotometric Analysis



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Caption: Logical steps for quantifying **Solvent Yellow 83** using UV-Vis spectrophotometry.

Application 3: Fluorescence Spectroscopy (Potential Application)

The related compound, Pigment Yellow 83, is known to exhibit fluorescence. While specific excitation and emission data for **Solvent Yellow 83** are not readily available in the literature, fluorescence spectroscopy presents a potential high-sensitivity method for its detection and quantification.

Proposed Experimental Protocol:

Objective: To explore the fluorescent properties of **Solvent Yellow 83** and develop a quantitative fluorescence-based assay.

Instrumentation and Materials:

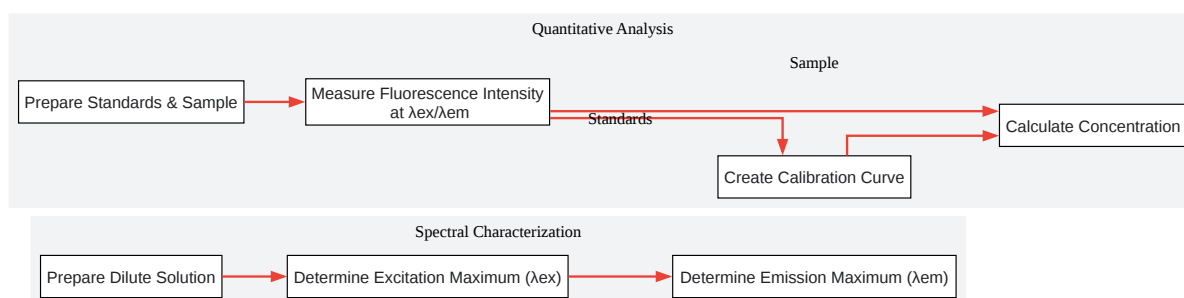
- Spectrofluorometer
- Quartz cuvettes
- **Solvent Yellow 83**
- Spectroscopic grade solvents

Procedure:

- Determination of Excitation and Emission Maxima:
 - Prepare a dilute solution of **Solvent Yellow 83** in a suitable solvent.
 - Obtain the excitation spectrum by setting the emission monochromator to an estimated emission wavelength and scanning the excitation monochromator.
 - Obtain the emission spectrum by setting the excitation monochromator to the determined excitation maximum and scanning the emission monochromator.
 - The wavelengths of maximum intensity in these scans will be the optimal excitation and emission wavelengths.

- Quantitative Analysis:
 - Once the optimal excitation and emission wavelengths are known, a quantitative method similar to the UV-Vis spectrophotometry protocol can be developed.
 - Prepare a series of calibration standards and measure their fluorescence intensity at the optimal wavelengths.
 - Prepare the sample and measure its fluorescence intensity.
 - Construct a calibration curve and determine the concentration of the unknown.

Experimental Workflow for Fluorescence Analysis



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Caption: Workflow for developing a fluorescence-based assay for **Solvent Yellow 83**.

Conclusion

Solvent Yellow 83, while primarily an industrial colorant, possesses properties that make it a viable target for analytical method development in research and quality control settings. The

protocols outlined in these application notes for HPLC and UV-Vis spectrophotometry provide a solid foundation for the quantification of this compound. Furthermore, the exploration of its fluorescent properties could lead to the development of highly sensitive analytical methods. Researchers are encouraged to adapt and optimize these protocols for their specific sample matrices and analytical requirements.

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